# Technical Monograph: Cyclooctyl Ethyl Carbonate (CEC) for Formulation

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Cyclooctyl ethyl carbonate* |
| *CAS No.:* | *61699-39-6* |
| *Cat. No.:* | *B8586666* |

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## Executive Summary

**Cyclooctyl Ethyl Carbonate** (CEC) (CAS: 61699-39-6) is a mixed alkyl-cycloalkyl carbonate ester currently utilized primarily in fragrance chemistries for its floral-fruity olfactory profile. However, its unique structural attributes—combining a flexible, lipophilic cyclooctyl ring with a polar carbonate linkage—position it as a high-potential candidate for pharmaceutical and cosmetic formulations.

This guide provides a comprehensive technical analysis of CEC, focusing on its physicochemical properties, synthesis pathways, and application logic as a solubility enhancer and permeation modifier in drug delivery systems.

## Chemical Identity & Structural Analysis[1][2][3]

CEC belongs to the class of unsymmetrical organic carbonates. Unlike rigid cyclic carbonates (e.g., ethylene carbonate) used as electrolytes, CEC functions as a "semi-polar" lipophile.

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| Attribute | Detail |
|---|---|
| IUPAC Name | Ethyl cyclooctyl carbonate |
| CAS Number | 61699-39-6 |
| Molecular Formula | $C_{11}H_{20}O_3$ |
| Molecular Weight | 200.28 g/mol |
| SMILES | CCOC(=O)OC1CCCCCCC1 |
| Structural Class | Mixed Carbonate Ester (Aliphatic/Cycloaliphatic) |

## Structural Significance in Formulation

- Cyclooctyl Ring: Provides high lipophilicity (LogP > 3.5) and steric bulk, disrupting crystalline packing in solid dispersions or lipid bilayers.
- Carbonate Linkage (-O-CO-O-): Offers a dipole moment for hydrogen bonding acceptance, improving solubility with semi-polar APIs compared to pure alkanes.
- Ethyl Group: Maintains moderate volatility and reduces viscosity compared to longer chain analogs.

## Physicochemical Profile

Data below represents a synthesis of empirical patent data and calculated QSAR predictions standard for this chemical class.

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| Property | Value / Range | Source/Method |
|---|---|---|
| Appearance | Colorless to pale yellow liquid | Empirical (EP1698684A1) |
| Odor | Sweet, floral, fruity | Empirical (EP1698684A1) |
| Boiling Point | ~125–130 °C @ 1.3 kPa (10 mmHg) | Extrapolated from homologs |
| Density | 0.98 ± 0.05 g/cm³ | Predicted (ACD/Labs) |
| LogP (Octanol/Water) | 3.9 – 4.2 | Predicted (Consensus) |
| Water Solubility | Insoluble (< 10 mg/L) | Structural inference |
| Refractive Index | 1.45 – 1.46 | Predicted |
| Flash Point | > 100 °C | Closed Cup (Estimated) |

## Solubility Parameters (Hansen - Estimated)

To aid in solvent selection, the estimated Hansen Solubility Parameters (HSP) are:

- Dispersion (

  ): 16.5 MPa

  (Ring dominance)
- Polarity (

  ): 4.2 MPa

  (Carbonate group)
- H-Bonding (

  ): 5.5 MPa

  (Acceptor only)

## Synthesis & Purity Protocols

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For research and formulation development, high-purity CEC (>98%) is required to avoid artifacts from unreacted alcohols. Two primary routes are recommended.

## Route A: Transesterification (Green Chemistry)

Best for large-scale preparation; avoids chlorinated reagents.

Reaction:

Protocol:

- Charge: In a 3-neck flask, mix Cyclooctanol (1.0 eq) and Diethyl Carbonate (5.0 eq).
- Catalyst: Add Sodium Ethoxide (0.05 eq) or Titanium(IV) isopropoxide.
- Reflux: Heat to 100–110°C. Use a Dean-Stark trap or fractionation column to continuously remove the ethanol byproduct, driving the equilibrium forward.
- Workup: Neutralize catalyst with dilute acetic acid. Wash with water.
- Purification: Fractional distillation under reduced pressure (vacuum).

## Route B: Chloroformate Coupling (Lab Scale)

Best for rapid, small-scale synthesis with high yield.

Reaction:

Protocol:

- Setup: Dissolve Cyclooctanol (1.0 eq) and Pyridine (1.2 eq) in anhydrous Dichloromethane (DCM) at 0°C under

  .
- Addition: Dropwise add Ethyl Chloroformate (1.1 eq) over 30 minutes. Maintain temp < 5°C.
- Reaction: Allow to warm to Room Temp (RT) and stir for 4–6 hours.

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- Quench: Wash organic phase with 1M HCl (remove pyridine), then Sat.

  , then Brine.

- Isolation: Dry over

  , concentrate in vacuo. Purify via silica gel chromatography (Hexane/EtOAc 95:5) if distillation is not feasible.

# Formulation Applications & Logic

## Permeation Enhancement (Transdermal)

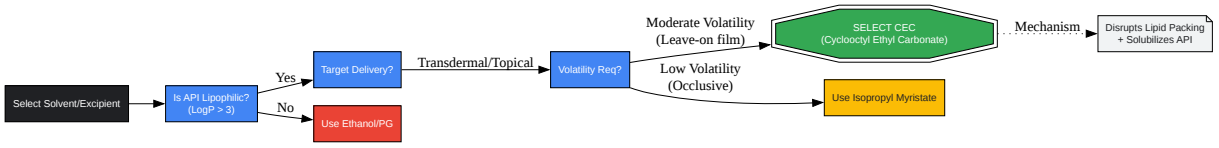
CEC acts as a lipid fluidizer. The bulky cyclooctyl ring inserts into the stratum corneum lipid tails, creating "kinks" that increase free volume, while the carbonate head group interacts with the polar head region.

## Solvent for Poorly Soluble APIs

CEC is an excellent solvent for BCS Class II drugs (lipophilic) that require non-protic solvation. It serves as a greener alternative to chlorinated solvents or benzene derivatives in early-stage liquid formulations.

## Formulation Decision Tree

The following diagram illustrates when to select CEC over standard solvents (like IPM or Ethanol).




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Figure 1: Decision logic for selecting CEC in topical and transdermal formulation development.

## Analytical Characterization Methods

To validate the identity and purity of CEC in raw material or formulation matrices, the following methods are standard.

### Gas Chromatography - Mass Spectrometry (GC-MS)

- Column: DB-5ms or equivalent (5% phenyl methyl siloxane).
- Method: 50°C (2 min)

  10°C/min

  250°C.
- Detection: EI Mode. Look for molecular ion

  (weak) and characteristic fragments:
  - 111 (Cyclooctyl cation)
  - 29 (Ethyl)
  - Loss of

    .[1]

### Infrared Spectroscopy (FT-IR)

- Carbonyl Stretch (

  ): Strong band at ~1740 $cm^{-1}$.
- C-O Stretch: Broad/strong bands at 1250–1280 $cm^{-1}$.
- C-H Stretch: 2850–2950 $cm^{-1}$ (Cycloalkane/Alkyl).

## References

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## Sources

- 1. Grunwald-Winstein Analysis - Isopropyl Chloroformate Solvolysis Revisited - PMC [pmc.ncbi.nlm.nih.gov]
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